

An In-depth Technical Guide to the Fungal Compound Nidulin

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Nidulin

Cat. No.: B609578

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Abstract

Nidulin, a trichlorinated depsidone first isolated from the fungus *Aspergillus nidulans*, has garnered significant interest within the scientific community for its diverse biological activities.[1][2][3] This technical guide provides a comprehensive overview of the discovery, history, chemical properties, and biological functions of **Nidulin**. It details the experimental protocols for its isolation and the semisynthesis of its derivatives, presents quantitative data on its bioactivities in a structured format, and elucidates its mechanism of action, particularly its role in stimulating glucose uptake via the IRS-AKT signaling pathway.

Discovery and History

Nidulin was first reported in 1944 as a metabolic product of the fungus *Aspergillus nidulans*. [1] Subsequent research led to its characterization as a chlorine-containing depsidone. [2] It is also produced by other fungal species, such as *Aspergillus unguis*. [4] **Nidulin** is also known by the synonyms Methylustin and Ustin methyl ether. [3][5]

Chemical and Physical Properties

Nidulin is a depsidone with the chemical formula $C_{20}H_{17}Cl_3O_5$ and a molecular weight of 443.7 g/mol. [5] Its structure features a trichlorinated dibenzoxepinone core. [5]

Table 1: Physicochemical Properties of **Nidulin**

Property	Value	Reference
Molecular Formula	C ₂₀ H ₁₇ Cl ₃ O ₅	[5]
Molecular Weight	443.7 g/mol	[5]
Appearance	Slender, shiny rods	[3]
Melting Point	180°C	[3]
Solubility	Practically insoluble in water. Soluble in aqueous solutions of sodium hydroxide and sodium bicarbonate. Freely soluble in chloroform. Sparingly soluble in 95% ethanol and benzene. Very sparingly soluble in hot petroleum ether. Soluble in DMF and DMSO.	[2][3][6][7]
Optical Activity	A 4% solution in chloroform shows no optical activity.	[3]

Biological Activities and Quantitative Data

Nidulin exhibits a range of biological activities, including antibacterial, antifungal, cytotoxic, and aromatase inhibitory effects. Furthermore, it has been shown to play a significant role in metabolic regulation by stimulating glucose uptake.

Antimicrobial Activity

Nidulin has demonstrated potent activity against various microorganisms.

Table 2: Antibacterial and Antifungal Activity of **Nidulin**

Organism	Activity	Concentration	Reference
Mycobacterium tuberculosis	Complete inhibition for four weeks	1:5000 to 1:10,000 dilution	[3]
Methicillin-resistant Staphylococcus aureus (MRSA)	MIC	4 µg/mL	[6][8]
Trichophyton tonsurans	Inhibition	0.1% solution	[3]
Microsporum audouini	Inhibition	0.1% solution	[3]

Cytotoxic and Other Activities

Nidulin has also been evaluated for its cytotoxicity against cancer cell lines and its potential as an aromatase inhibitor.

Table 3: Cytotoxicity and Aromatase Inhibition of **Nidulin**

Cell Line/Enzyme	Activity	IC ₅₀ Value	Reference
MOLT-3 (human acute lymphoblastic leukemia)	Cytotoxic	21.2 µM	[6][8]
HuCCA-1 (human cholangiocarcinoma)	Not cytotoxic	>112.7 µM	[6][8]
HepG2 (human liver cancer)	Not cytotoxic	>112.7 µM	[6][8]
A549 (human lung carcinoma)	Not cytotoxic	>112.7 µM	[6][8]
Aromatase	Inhibition	11.2 µM	[6][8]

Larvicidal Activity

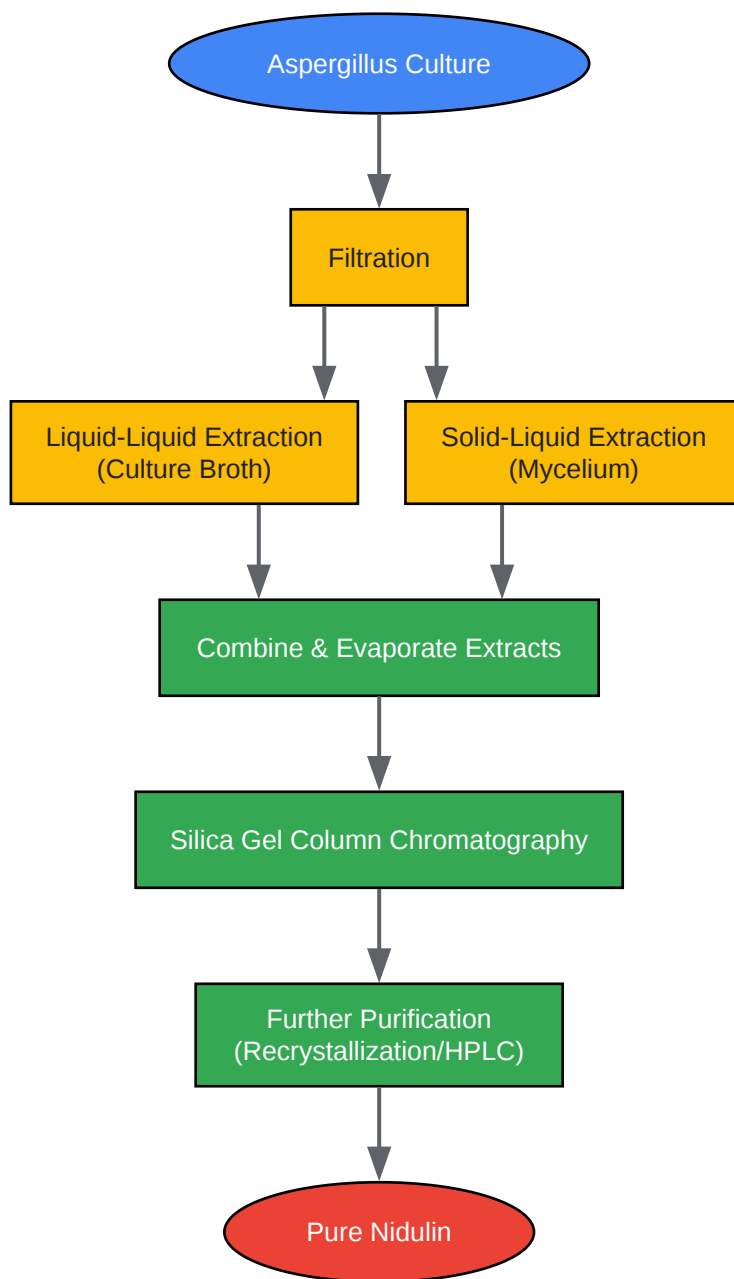
Table 4: Larvicidal Activity of **Nidulin**

Organism	Activity	LC ₅₀ Value	Reference
Artemia (brine shrimp)	Larvicidal	2.8 µg/mL	[6]

Mechanism of Action: Glucose Uptake and IRS-AKT Signaling

A significant area of research has focused on **Nidulin**'s ability to stimulate glucose uptake in muscle cells, a key process in maintaining glucose homeostasis. Studies have shown that **Nidulin** enhances glucose uptake in L6 myotubes in a dose- and time-dependent manner.[5] This effect is additive to that of insulin and metformin and persists even under conditions of insulin resistance.[5]

The primary mechanism for this action is the activation of the IRS-AKT signaling pathway.[5][9] **Nidulin** promotes the phosphorylation of key proteins in this pathway, including Insulin Receptor Substrate 1 (IRS1) and Akt (also known as Protein Kinase B). This cascade ultimately leads to the translocation of glucose transporters, primarily GLUT4, to the cell membrane, facilitating the transport of glucose into the cell.[5] Interestingly, **Nidulin** appears to bypass the insulin receptor itself, suggesting a mechanism that modulates downstream components of the pathway.[5]



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